

Prudent Disposal of Allyl Salicylate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Allyl salicylate*

Cat. No.: *B080981*

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For immediate release: This document provides essential safety and logistical information for the proper disposal of **allyl salicylate**, ensuring the safety of laboratory personnel and the protection of the environment. Researchers, scientists, and drug development professionals are advised to adhere to these procedures to minimize risks associated with this chemical.

Allyl salicylate, a synthetic fragrance and flavoring agent, requires careful handling and disposal due to its potential hazards. While specific disposal guidelines for **allyl salicylate** are not readily available, a conservative approach based on its chemical properties and the hazards of its constituent parts—allyl alcohol and salicylic acid—is recommended. Allyl alcohol, in particular, is recognized as an acutely hazardous waste, necessitating stringent disposal protocols.

Key Chemical and Safety Data

A comprehensive understanding of the chemical's properties is the first step in safe handling and disposal. The following table summarizes key quantitative data for **allyl salicylate**.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₀ O ₃	[1][2]
Molecular Weight	178.19 g/mol	[1]
Appearance	Colorless liquid	Pfaltz & Bauer
Boiling Point	248.5°C (at 760 Torr)	
Flash Point	112.4°C	
Density	1.158 ± 0.06 g/cm ³ (at 20°C)	
Solubility	Insoluble in water	

Step-by-Step Disposal Protocol

The following experimental protocol outlines the recommended procedure for the safe disposal of **allyl salicylate**.

1. Personal Protective Equipment (PPE):

- Wear appropriate personal protective equipment, including chemical-resistant gloves (e.g., nitrile), safety goggles or a face shield, and a lab coat.[3][4]

2. Waste Segregation and Collection:

- Designate a specific, labeled, and sealed container for **allyl salicylate** waste. Do not mix with other chemical waste streams.
- Collect all unused or unwanted **allyl salicylate**, as well as any contaminated materials (e.g., pipette tips, absorbent pads), in this designated container.

3. Spill Management:

- In the event of a spill, immediately alert personnel in the area.
- For small spills, absorb the liquid with an inert material such as sand, vermiculite, or other non-combustible absorbent material.[5][6]

- Carefully collect the absorbed material and place it into the designated hazardous waste container.[5][6]
- Clean the spill area thoroughly with a suitable solvent, and collect the cleaning materials as hazardous waste.
- Ensure adequate ventilation during cleanup.[3]

4. Final Disposal:

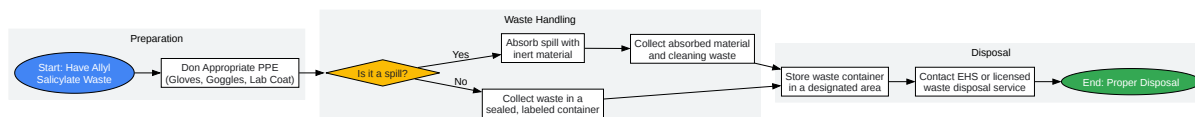
- All **allyl salicylate** waste must be disposed of as hazardous waste.[7] Do not pour down the drain or dispose of in regular trash.[8]
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup and proper disposal in accordance with local, state, and federal regulations.[4][9]

5. Empty Container Disposal:

- Empty containers that held **allyl salicylate** should be treated as hazardous waste, as they may retain chemical residues.
- Do not reuse the containers. Follow your institution's procedures for the disposal of empty hazardous material containers.

Logical Workflow for Allyl Salicylate Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **allyl salicylate**.



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Allyl Salicylate Disposal Workflow

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **allyl salicylate**, thereby fostering a culture of safety and trust in chemical handling practices.

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